

Technical Guide: Physical Properties and Characterization of 1,3-Dihexylthiourea

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Compound of Interest

Compound Name: 1,3-Dihexylthiourea

CAS No.: 21071-28-3

Cat. No.: B1273656

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Executive Summary

1,3-Dihexylthiourea (also known as N,N'-dihexylthiourea) is a symmetric dialkyl thiourea derivative characterized by its high lipophilicity and low melting point. It is primarily utilized as a ligand in coordination chemistry, a heavy metal extractant (specifically for noble metals like Pd and Au), and increasingly as a hydrogen-bond donor component in Deep Eutectic Solvents (DES).

Researchers must exercise caution regarding its physical state; with a melting point near physiological temperature (~35–41 °C), it often exists as a semi-solid or waxy paste in warm laboratory environments, complicating precise gravimetric handling.

Chemical Identity & Structure

- IUPAC Name: **1,3-Dihexylthiourea**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Registry Number: 21071-28-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula:

[\[1\]](#)[\[2\]](#)[\[6\]](#)

- Molecular Weight: 244.44 g/mol [\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)
- SMILES:CCCCCNC(=S)NCCCCC

Physical Properties Data

The following data aggregates experimental values from synthesis literature and reliable predictive models for high-purity samples.

Property	Value / Range	Condition / Method
Melting Point (MP)	35 – 41 °C	Experimental (Capillary method)
Boiling Point (BP)	Decomposes	>200 °C at 760 mmHg
Predicted BP	~322 °C	Theoretical (extrapolated)
Density	0.92 ± 0.05 g/cm ³	Predicted at 20 °C
Physical State	White solid / Colorless crystals	At 20 °C
Solubility (Water)	Insoluble	Hydrophobic alkyl chains dominate
Solubility (Organic)	Soluble	DCM, Ethyl Acetate, Ethanol, Toluene
LogP	~5.4	High lipophilicity

Melting Point Analysis

1,3-Dihexylthiourea exhibits a relatively sharp melting range between 35 °C and 41 °C when pure.

- Structural Causality: The hexyl chains provide significant conformational flexibility (entropic freedom), which disrupts the crystal lattice packing efficiency compared to shorter homologues like 1,3-dimethylthiourea (MP ~61 °C) or rigid aryl thioureas.

- **Impurity Effect:** The presence of unreacted hexylamine or residual solvent will significantly depress the melting point, often resulting in a permanent oil at room temperature.
- **Handling Implication:** Samples should be stored in a refrigerator (2–8 °C) to maintain a free-flowing solid state for weighing.

Boiling Point & Thermal Stability

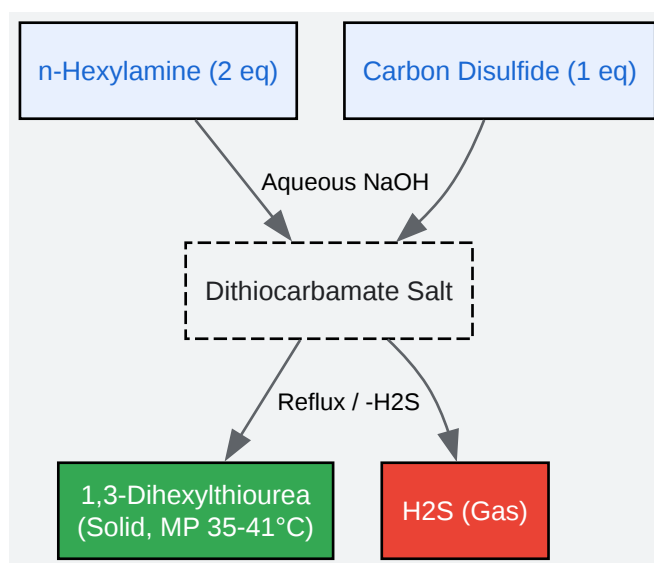
Like most thioureas, **1,3-dihexylthiourea** is thermally labile. It does not exhibit a stable boiling point at atmospheric pressure.

- **Decomposition:** Upon heating above 150–160 °C, the compound undergoes thermal degradation, typically releasing hydrogen sulfide () and carbodiimides, or reverting to isothiocyanates and amines.
- **Distillation:** Purification via distillation is generally not recommended. If necessary, it must be performed under high vacuum (<0.1 mmHg) to lower the boiling point below the decomposition threshold, though recrystallization is the preferred purification method.

Synthesis & Purification Context

Understanding the synthesis is crucial for interpreting physical property deviations. The standard synthesis involves the condensation of

-hexylamine with carbon disulfide ().



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Figure 1: Synthesis pathway via dithiocarbamate intermediate. Note the evolution of gas.

Purification Protocol for Property Validation: To obtain a sample suitable for accurate MP determination:

- Dissolve crude reaction mixture in minimal hot ethanol.
- Allow to cool slowly to room temperature, then refrigerate at 4 °C.
- Filter the white crystals and wash with cold hexanes.
- Critical: Vacuum dry at room temperature (do not heat) to remove solvent without melting the product.

Experimental Protocols

Melting Point Determination (Capillary Method)

Due to the low melting point, standard rapid-heating protocols will yield inaccurate "pre-melt" observations.

- Preparation: Pack a small amount of dry, powdered **1,3-dihexylthiourea** into a glass capillary tube. Ensure the sample is compact.
- Instrument Setup: Use a melting point apparatus with a silicone oil bath or a digital heating block.
- Ramp Rate:
 - Rapid heat to 25 °C.
 - Slow Ramp: Increase temperature at 1 °C per minute from 25 °C upwards.
- Observation:
 - Onset: First sign of liquid droplet formation (typically ~35 °C).
 - Clear Point: Complete transition to a clear liquid (typically ~39–41 °C).
- Validation: If the range is >5 °C wide (e.g., 30–40 °C), the sample retains solvent or amine impurities. Recrystallize.

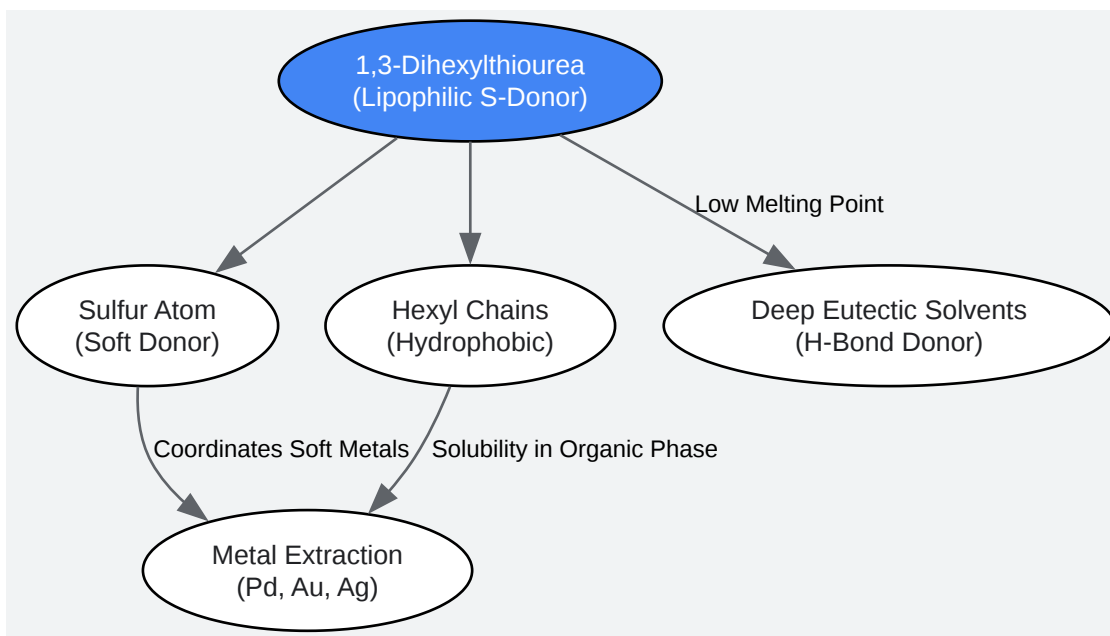
Solubility Testing (Qualitative)

This protocol verifies the lipophilic nature of the compound.

- Place 10 mg of **1,3-dihexylthiourea** in a test tube.
- Add 1 mL of Water. Result: Suspension/floating solid (Insoluble).
- Add 1 mL of Dichloromethane (DCM). Result: Clear solution (Soluble).
- Add 1 mL of Hexane. Result: Partial solubility; may require warming (Soluble).

Applications & Logic

The physical properties directly dictate the application of **1,3-dihexylthiourea** in extraction technologies.



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Figure 2: Structure-Property-Application relationship. The hexyl chains ensure solubility in the organic phase during liquid-liquid extraction.

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